

santalene synthase mutant F441V product profile analysis

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Compound Focus: (+)-alpha-Santalene

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Quantitative Product Profile Analysis

The tables below summarize the quantitative data for the SanSynF441V mutant in comparison to other related enzymes.

Table 1: Santalene Product Profiles of Different Santalene Synthases

Enzyme / Mutant	α -Santalene (%)	β -Santalene (%)	<i>epi</i> - β -Santalene (%)	<i>exo</i> - α -Bergamotene (%)	Key Characteristics
SanSyn (Wild-type from <i>C. lansium</i>) [1]	Predominant product	Not specified	Not specified	Trace amounts	Product-specific, produces α -santalene as its predominant product.
SaSSy (from <i>S. album</i>) [1] [2]	Multiple products	Multiple products	Multiple products	Large ratio	Product-promiscuous, produces a large amount of <i>exo</i> - α -bergamotene.

Enzyme / Mutant	α -Santalene (%)	β -Santalene (%)	<i>epi</i> - β -Santalene (%)	<i>exo</i> - α -Bergamotene (%)	Key Characteristics
SanSynF441V (Mutant) [1] [2]	57.2%	28.6%	6.7%	7.6%	Engineered to attenuate <i>exo</i> - α -bergamotene and increase β -santalene.

Table 2: Final Sandalwood Oil Composition from Engineered Yeast Using SanSynF441V

This table shows the composition of the final oil (santalenes and santalols) produced by an engineered yeast strain expressing the SanSynF441V mutant, demonstrating its compliance with the international standard [1] [2].

Component	Resulting Percentage (%)	ISO 3518:2002 Requirement (%)
Z- α -santalol	43.4%	41 - 55%
Z- β -santalol	22.0%	16 - 24%
Z- <i>exo</i> - α -bergamotol	6.7%	-
Total Santalene/Santalol Titer	704.2 mg/L	-

Experimental Protocols & Methodologies

The data presented above was generated through a combination of computational and experimental biology techniques.

1. Enzyme Engineering and Characterization

- Computational Analysis:** The catalytic pathways of the wild-type SanSyn and the promiscuous SaSSy were explored using **multiscale simulations**, including Quantum Mechanics/Molecular Mechanics (QM/MM) and Molecular Dynamics (MD) [1] [2]. This helped map the reaction energy

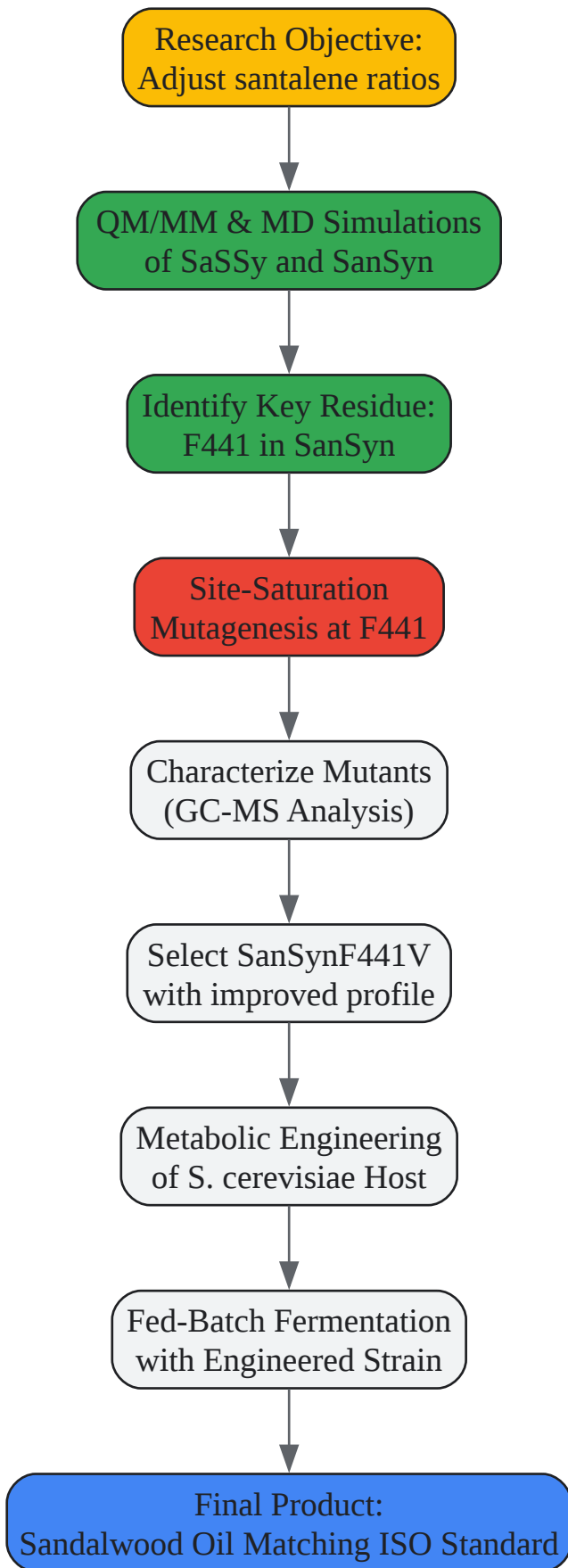
profiles and identify that residue F441 in SanSyn is a key residue that restricts intermediate dynamics, leading to its product specificity [1].

- **Site-Saturation Mutagenesis:** Based on the computational findings, residue F441 was targeted for mutagenesis. This process creates a library of mutants where this specific position is replaced with all other possible amino acids. From this screen, the **F441V mutant** was identified for its desirable, altered product profile [1] [2].
- **In vitro Enzyme Assay:** The catalytic activity and product profile of the purified wild-type and mutant enzymes are typically characterized using **Gas Chromatography-Mass Spectrometry (GC-MS)** after incubating the enzyme with the substrate farnesyl diphosphate (FPP) [1] [3].

2. Metabolic Engineering and In vivo Production

- **Host Strain Engineering:** A chassis *S. cerevisiae* strain (SZ16) was engineered by [1] [2]:
 - Optimizing the native **mevalonate (MVA) pathway** and **acetyl-CoA** synthesis.
 - Knocking out genes involved in competing pathways for the substrate **farnesyl diphosphate (FPP)**.
 - Deleting the transcriptional repressor **ROX1**.
- **Pathway Reconstruction:** The mutant *SanSynF441V* gene and a cytochrome P450 enzyme (CYP736A167) for oxidizing santalenes to santalols were introduced into the engineered yeast [1] [2] [3].
- **Fermentation and Analysis:** The resulting strain (SZ24) was cultivated, and the final titers of santalenes and santalols were quantified using methods like GC-MS [1] [2].

The following diagram illustrates the logical workflow that led from basic research to the final application.



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Key Research Insights

- **Structural Rationale:** The F441V mutation works by replacing a bulky phenylalanine with a smaller valine. This increases the space and conformational freedom of carbocation intermediates in the enzyme's active site, allowing the reaction to proceed more readily toward β -santalene instead of being funneled almost exclusively toward α -santalene [1].
- **Industrial Relevance:** The component ratio of plant essential oils like sandalwood oil determines their quality and bioactivity [1] [4]. The wild-type SaSSy produces too much of the less-desired *exo*- α -bergamotene, while the wild-type SanSyn does not produce enough β -santalene. The F441V mutant effectively strikes a balance between the two [1] [2].

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